

Forrestin A: An Obscure Diterpenoid with Elusive Data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Forrestin A (*Rabdosia*)

Cat. No.: B15595796

[Get Quote](#)

Forrestin A is a diterpenoid compound reportedly isolated from the plant *Rabdosia amethystoides*.^[1] Despite its classification as a natural product, a comprehensive review of available scientific literature and chemical databases reveals a significant lack of in-depth information regarding its chemical structure, properties, and biological activities. This technical guide aims to consolidate the currently available data for Forrestin A, while also highlighting the conspicuous absence of detailed experimental protocols and biological studies.

Chemical Structure and Physicochemical Properties

Forrestin A is registered under the CAS Number 152175-76-3.^[2] Its molecular formula is cited as C₃₀H₄₂O₁₁, which corresponds to a molecular weight of 578.6 g/mol.^{[2][3]}

Table 1: Physicochemical Properties of Forrestin A

Property	Value	Source
Molecular Formula	C30H42O11	[2][3]
Molecular Weight	578.6 g/mol	[2][3]
CAS Number	152175-76-3	[2]
IUPAC Name	[(1R,2R,3R,4S,6S,8S,9R,10R,11S,13S,15R)-2,3,8,15-tetraacetyloxy-6-hydroxy-5,5,9-trimethyl-14-methylidene-11-tetracyclo[11.2.1.0 ^{1,10} .0 ^{4,9}]hexadecanyl] acetate	[3]
XLogP3	2.3	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	11	[3]
Rotatable Bond Count	10	[3]
Topological Polar Surface Area	152 Å ²	[3]

Biological Activity and Mechanism of Action

A thorough search of scientific literature reveals a significant gap in the understanding of Forrestin A's biological activity. There are no publicly available studies detailing its cytotoxic, anti-inflammatory, or any other pharmacological effects. Consequently, information regarding its mechanism of action and any associated signaling pathways is entirely absent.

While other diterpenoids isolated from *Rabdosia* species have been investigated for their biological activities, no such data is currently available for Forrestin A.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of Forrestin A from *Rabdosia amethystoides* are not described in the accessible scientific literature.

Furthermore, no spectroscopic data (NMR, IR, UV-Vis, or Mass Spectrometry) has been published to allow for independent structural verification or further analysis.

Logical Relationships and Workflows

Due to the lack of experimental data, it is not possible to construct any diagrams illustrating signaling pathways, experimental workflows, or logical relationships involving Forrestin A. The necessary information to populate such diagrams, including molecular targets, upstream and downstream effectors, and experimental steps, is not available.

Conclusion

Forrestin A remains an enigmatic natural product. While its basic chemical identifiers and some computed physicochemical properties are documented, the core scientific data required for a comprehensive technical understanding are missing. There is a critical need for primary research to isolate and characterize Forrestin A, determine its spectroscopic properties, and investigate its potential biological activities. Without such foundational research, its potential for applications in drug discovery and development remains unknown. Researchers interested in the rich chemical diversity of *Rabdosia* species may find the investigation of Forrestin A to be a fruitful, albeit challenging, endeavor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scholarspace.manoa.hawaii.edu [scholarspace.manoa.hawaii.edu]
- 2. Diterpenoids of *Rabdosia* species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Diterpenoids of Marine Organisms: Isolation, Structures, and Bioactivities | MDPI [mdpi.com]
- To cite this document: BenchChem. [Forrestin A: An Obscure Diterpenoid with Elusive Data]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15595796/docs#forrestin-a-an-obscure-diterpenoid-with-elusive-data\]](https://www.benchchem.com/product/b15595796/docs#forrestin-a-an-obscure-diterpenoid-with-elusive-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)